

sec-Butylcyclohexane CAS number and safety data sheet

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In-Depth Technical Guide: sec-Butylcyclohexane

CAS Number: 7058-01-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sec-butylcyclohexane**, including its chemical and physical properties, a detailed summary of its safety data sheet, and relevant experimental protocols. The information is intended for use by professionals in research and development.

Chemical and Physical Properties

sec-Butylcyclohexane, also known as (1-methylpropyl)cyclohexane, is a cycloalkane with the chemical formula $C_{10}H_{20}$. It is a colorless liquid at room temperature.

Table 1: Physical and Chemical Properties of sec-Butylcyclohexane



Property	Value	Reference	
CAS Number	7058-01-7	[1][2][3]	
Molecular Formula	C10H20	[1][2][3]	
Molecular Weight	140.27 g/mol	[1][2][3]	
Appearance	Colorless liquid		
Boiling Point	179.3 °C at 760 mmHg		
Melting Point	-84.33 °C (estimate)		
Flash Point	48.2 °C (Closed Cup)		
Density	0.801 g/cm ³	D1 g/cm ³	
Vapor Pressure	1.28 mmHg at 25°C		
Refractive Index	1.44	_	
Solubility	Insoluble in water.	_	

Safety Data Sheet (SDS) Summary

While **sec-butylcyclohexane** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is essential to handle it with care due to potential health effects and its combustible nature.[4] Overexposure may lead to skin and eye irritation, and it is considered a neurotoxin that can cause anesthetic effects such as drowsiness, dizziness, and headache.[5]

Hazard Identification

- GHS Classification: Not Classified.[4]
- Potential Health Effects:
 - Inhalation: May cause respiratory tract irritation. High concentrations of vapor may cause anesthetic effects.
 - Skin Contact: May cause skin irritation upon prolonged or repeated contact.



- Eye Contact: May cause eye irritation.
- Ingestion: May be harmful if swallowed.

First-Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[6]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water. If irritation persists, seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. If irritation persists, seek medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards: The substance is combustible. Vapors are heavier than air and may travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Avoid breathing vapors or mist. Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.

Toxicological Information



Specific quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **sec-butylcyclohexane** are not readily available in the searched literature. However, it is classified as a neurotoxin, and prolonged exposure may cause adverse effects.[5] For risk assessment, it is advisable to refer to toxicological data for structurally similar compounds, such as cyclohexane and methylcyclohexane, while exercising caution.

Table 2: Toxicological Data for Related Compounds

Compound	LD50 (Oral, Rat)	LC50 (Inhalation, Rat)	Occupational Exposure Limits (TWA)
Cyclohexane	>5000 mg/kg	13,900 ppm (4-hour)	OSHA PEL: 300 ppmNIOSH REL: 300 ppmACGIH TLV: 100 ppm[7][8][9][10][11]
Methylcyclohexane	>2000 mg/kg	Not available	OSHA PEL: 500 ppmNIOSH REL: 400 ppmACGIH TLV: 400 ppm[12][13][14]

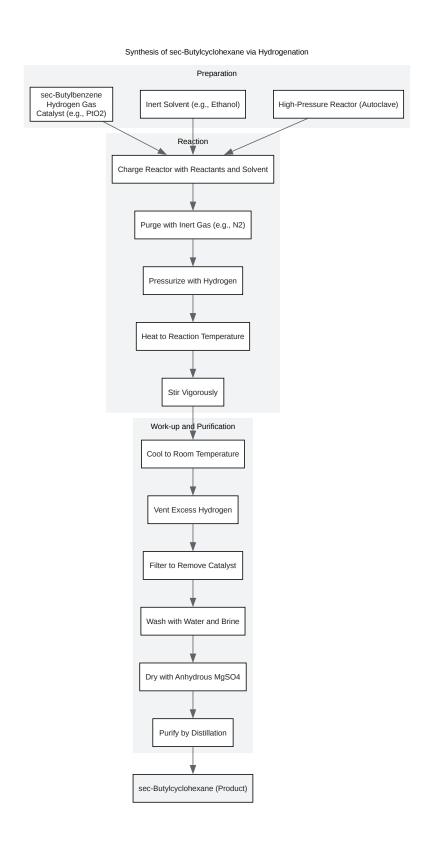
TWA: Time-Weighted Average; OSHA: Occupational Safety and Health Administration; NIOSH: National Institute for Occupational Safety and Health; ACGIH: American Conference of Governmental Industrial Hygienists; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

Experimental Protocols Synthesis of sec-Butylcyclohexane

A common method for the synthesis of **sec-butylcyclohexane** is the hydrogenation of sec-butylbenzene. While a detailed, step-by-step protocol for this specific reaction was not found in the search results, a general procedure can be outlined based on similar hydrogenation reactions. This typically involves reacting sec-butylbenzene with hydrogen gas in the presence of a metal catalyst (e.g., platinum or palladium) under elevated pressure and temperature.



Logical Workflow for Synthesis:



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Caption: Synthesis of **sec-Butylcyclohexane** via Hydrogenation.

Determination of Flash Point (Pensky-Martens Closed-Cup Method - ASTM D93)

The flash point is a critical safety parameter. The following is a detailed protocol for its determination using the Pensky-Martens closed-cup method, based on the ASTM D93 standard.[1][2][3][15][16]

Objective: To determine the lowest temperature at which the vapors of **sec-butylcyclohexane** will ignite when an ignition source is introduced.

Materials:

- sec-Butylcyclohexane sample
- Pensky-Martens closed-cup apparatus
- Thermometer (with appropriate range)
- Heating source
- Ignition source (gas flame or electric igniter)
- Barometer

Procedure:

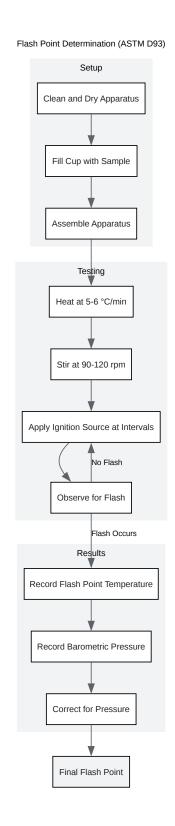
- Apparatus Preparation:
 - Clean and dry all parts of the Pensky-Martens cup thoroughly.
 - Assemble the apparatus according to the manufacturer's instructions.
- Sample Preparation:
 - Fill the test cup with the sec-butylcyclohexane sample up to the filling mark.



- Place the lid on the cup and ensure a tight seal.
- Insert the thermometer into its designated opening.
- · Heating and Stirring:
 - Begin heating the sample at a slow, constant rate (5 to 6 °C/min).[2]
 - Start the stirrer and maintain a constant speed of 90 to 120 rpm.
- Application of Ignition Source:
 - When the sample temperature is approximately 23 ± 5°C below the expected flash point (48.2 °C), apply the ignition source for the first time.[2]
 - To apply the ignition source, momentarily stop stirring and dip the flame into the vapor space of the cup.
 - Continue to apply the ignition source at every 1 °C rise in temperature.
- Determination of Flash Point:
 - The flash point is the lowest temperature at which the application of the ignition source causes a distinct flash inside the cup.
 - Record the temperature at which the flash occurs.
- Barometric Pressure Correction:
 - Record the ambient barometric pressure.
 - Correct the observed flash point to standard atmospheric pressure (101.3 kPa) using the appropriate formula as specified in the ASTM D93 standard.

Experimental Workflow for Flash Point Determination:





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Caption: Flash Point Determination (ASTM D93).



Conclusion

This technical guide provides essential information on **sec-butylcyclohexane** for research and development professionals. While the substance is not classified as hazardous, appropriate safety precautions should be taken during handling and use. The provided data and protocols are intended to support safe and effective laboratory practices. It is important to note the absence of specific regulatory exposure limits and comprehensive quantitative toxicity data, necessitating a cautious approach to handling this chemical.

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